

Application Notes and Protocols for AST5902

Stock Solution Preparation

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Compound of Interest

Compound Name: AST5902

Cat. No.: B11937928

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This document provides detailed protocols for the preparation of stock solutions of **AST5902** trimesylate for use in both in vitro and in vivo experimental settings. Adherence to these guidelines is crucial for ensuring the consistency and reproducibility of experimental results.

Compound Information

AST5902 is the principal active metabolite of Alflutinib (AST2818) and functions as an inhibitor of the Epidermal Growth Factor Receptor (EGFR).^{[1][2][3][4]} It is supplied as **AST5902** trimesylate.

Property	Value	Reference
Chemical Name	N-(5-[[4-(1-methyl-1H-indol-3-yl)pyrimidin-2-yl]amino]-2-{methyl[2-(methylamino)ethyl]amino}-6-(2,2,2-trifluoroethoxy)pyridin-3-yl]prop-2-enamide; tris(methanesulfonic acid)	[1]
Molecular Formula	C30H41F3N8O11S3	[1][2]
Molecular Weight	842.88 g/mol	[1][2][5]
CAS Number	2929417-90-1	[1]
Appearance	Yellow to orange solid	[2]

Solubility Data

The solubility of **AST5902** trimesylate is a critical factor in the preparation of stock solutions. It is important to use high-quality, anhydrous solvents to achieve the desired concentrations.

Solvent	Maximum Concentration	Notes	Reference
DMSO	50 mg/mL (59.32 mM)	Use of fresh, anhydrous DMSO is recommended. Sonication may be required for complete dissolution. Hygroscopic DMSO can significantly reduce solubility.	[1][2][3][5]
Water	100 mg/mL	-	[5]
Ethanol	Insoluble	-	[5]

Experimental Protocols

Protocol 1: Preparation of High-Concentration Stock Solution for In Vitro Use

This protocol details the preparation of a 50 mM stock solution of **AST5902** in DMSO, suitable for further dilution in cell culture media for various in vitro assays.

Materials:

- **AST5902** trimesylate powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the required mass of **AST5902**:
 - To prepare 1 mL of a 50 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 50 \text{ mmol/L} \times 0.001 \text{ L} \times 842.88 \text{ g/mol} \times 1000 \text{ mg/g} = 42.14 \text{ mg}$
- Dissolution:
 - Aseptically weigh 42.14 mg of **AST5902** trimesylate powder and transfer it to a sterile vial.
 - Add 1 mL of anhydrous, sterile DMSO.
 - Vortex the solution thoroughly for 2-3 minutes.

- If complete dissolution is not achieved, sonicate the vial in a water bath for 5-10 minutes.
[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C for up to 1 month or at -80°C for up to 6 months.[\[2\]](#)[\[5\]](#)
 - Avoid repeated freeze-thaw cycles.[\[2\]](#)[\[5\]](#)

Protocol 2: Preparation of Formulation for In Vivo Oral Administration

This protocol provides two options for preparing a formulation of **AST5902** suitable for oral gavage in animal models. These formulations aim to enhance the bioavailability of the compound.

Materials:

- **AST5902** trimesylate powder
- Anhydrous DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- 20% SBE- β -CD in Saline
- Sterile tubes
- Vortex mixer

Formulation A: DMSO/PEG300/Tween-80/Saline[\[2\]](#)

This formulation results in a clear solution with a solubility of at least 2.5 mg/mL (2.97 mM).[2]

Procedure:

- Prepare a 25 mg/mL stock solution in DMSO.
- To prepare 1 mL of the final formulation:
 - Add 100 μ L of the 25 mg/mL **AST5902** stock in DMSO to 400 μ L of PEG300. Mix thoroughly.[2]
 - Add 50 μ L of Tween-80 and mix until the solution is homogeneous.[2]
 - Add 450 μ L of saline to bring the final volume to 1 mL. Mix well.[2]

Formulation B: DMSO/SBE- β -CD in Saline[2]

This formulation also yields a clear solution with a solubility of at least 2.5 mg/mL (2.97 mM).[2]

Procedure:

- Prepare a 25 mg/mL stock solution in DMSO.
- To prepare 1 mL of the final formulation:
 - Add 100 μ L of the 25 mg/mL **AST5902** stock in DMSO to 900 μ L of 20% SBE- β -CD in saline.[2]
 - Mix thoroughly until a clear solution is obtained.

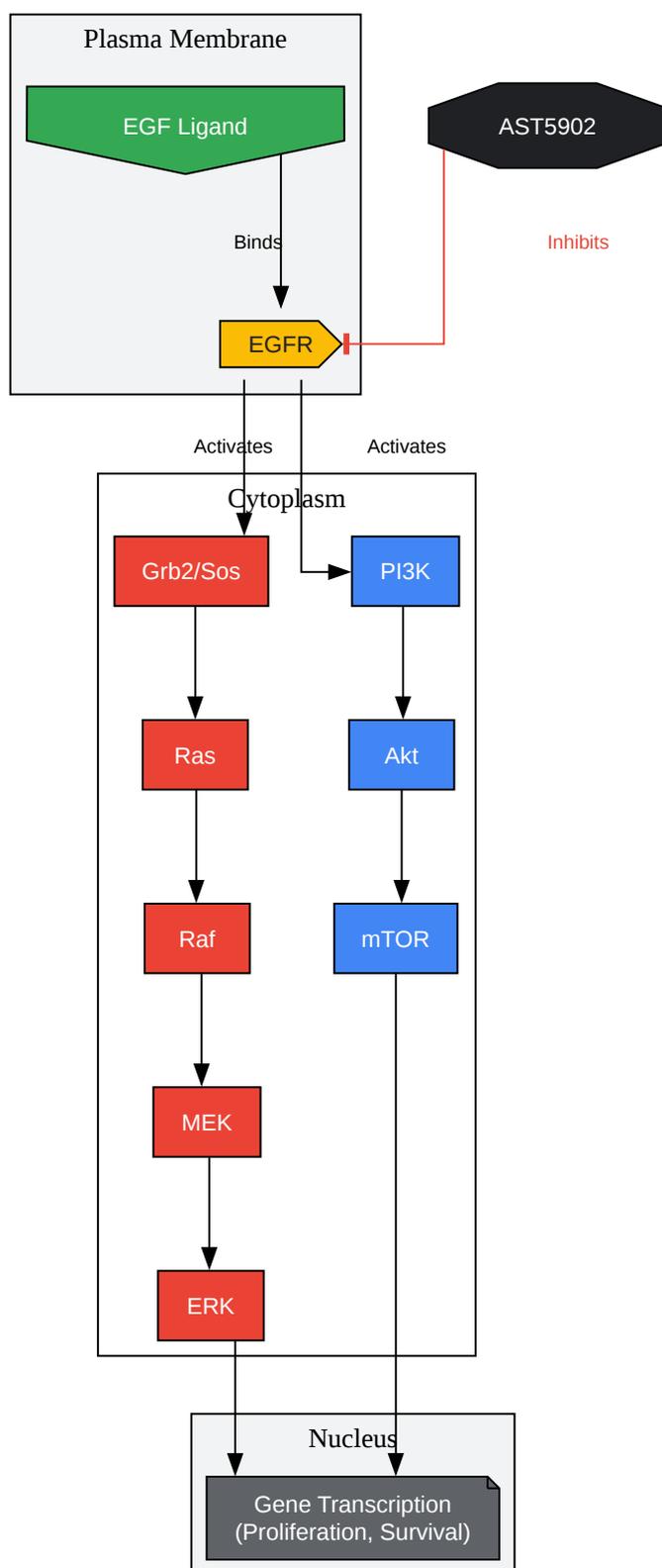
Signaling Pathway and Experimental Workflow

Mechanism of Action: EGFR Signaling Pathway

Inhibition

AST5902 acts as an inhibitor of the Epidermal Growth Factor Receptor (EGFR), a key receptor tyrosine kinase involved in cell proliferation, survival, and differentiation. The diagram below illustrates the canonical EGFR signaling pathway and the point of inhibition by **AST5902**. Upon

ligand binding, EGFR dimerizes and autophosphorylates, initiating downstream signaling cascades such as the RAS/RAF/MEK/ERK and PI3K/Akt pathways, which ultimately promote tumor growth and survival. **AST5902** blocks the kinase activity of EGFR, thereby inhibiting these downstream signals.

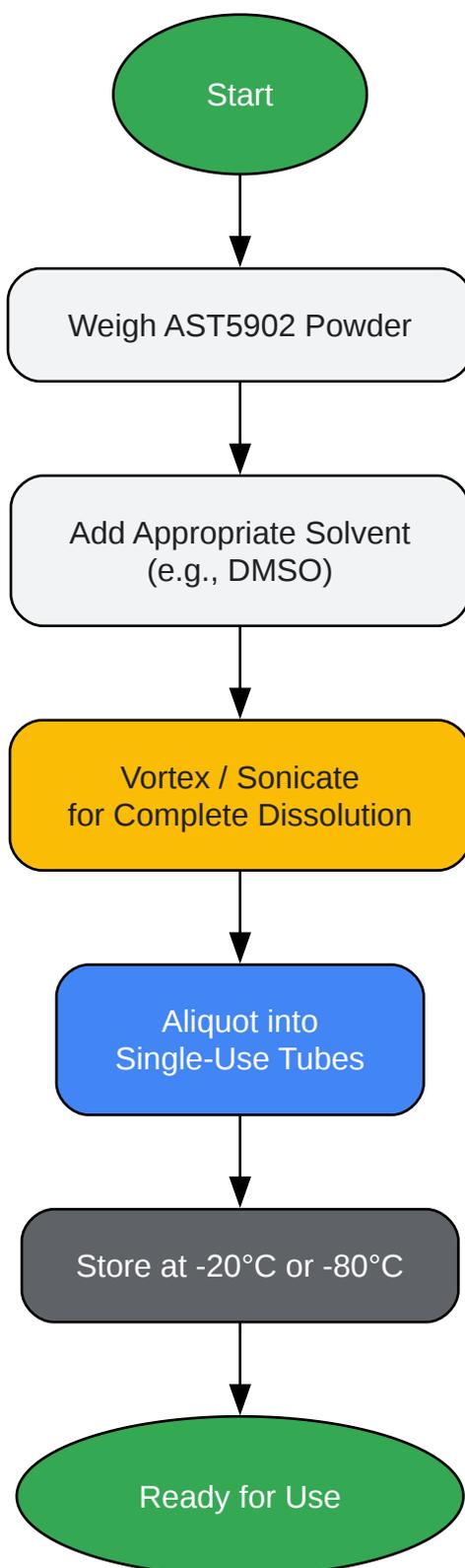


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Caption: EGFR signaling pathway and inhibition by **AST5902**.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the general workflow for preparing **AST5902** stock solutions for experimental use.



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Caption: Workflow for **AST5902** stock solution preparation.

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